

1-Cyclohexene-1-carboxylic acid safety and hazards information

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Compound of Interest

Compound Name: 1-Cyclohexene-1-carboxylic acid

Cat. No.: B1209419

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An In-depth Technical Guide to the Safety and Hazards of **1-Cyclohexene-1-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and hazard profile of **1-Cyclohexene-1-carboxylic acid** (CAS No. 636-82-8). It is intended for laboratory, research, and drug development professionals who handle this chemical. This document consolidates critical data on physical and chemical properties, toxicological hazards, handling procedures, and emergency response protocols. All data is compiled from reputable safety data sheets and chemical databases.

Chemical Identification and Physical Properties

1-Cyclohexene-1-carboxylic acid is an alpha,beta-unsaturated monocarboxylic acid.[1][2] It has been identified as an intermediate in the anaerobic decomposition of benzoic acid.[2] It appears as a white to light yellow, low-melting crystalline solid.[2][3]

Table 1: Physical and Chemical Properties of **1-Cyclohexene-1-carboxylic acid**

Property	Value	Source(s)
CAS Number	636-82-8	[4][5]
Molecular Formula	C ₇ H ₁₀ O ₂	[1][6][7]
Linear Formula	C ₆ H ₉ CO ₂ H	[8]
Molecular Weight	126.15 g/mol	[1]
Appearance	White to light yellow low melting crystalline solid	[2][3]
Melting Point	35-39 °C	[2]
Boiling Point	133-135 °C at 14 mmHg	[2]
Density	1.101 g/mL at 25 °C	
Flash Point	113 °C (235.4 °F) - closed cup	
Water Solubility	0.7 g/L at 20°C	[2]

Hazard Identification and GHS Classification

1-Cyclohexene-1-carboxylic acid is classified as a hazardous chemical. The primary hazards are severe skin corrosion and serious eye damage.[1][5] Different suppliers provide slightly varying classifications, ranging from skin irritation (Category 2) to severe skin corrosion (Category 1B).[1][4] The most frequently reported and therefore most conservative classification is presented below.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[1][5]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage	[1][5]

GHS Label Elements:

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger[1]

Precautionary Statements (Selected):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4][5]
- P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P310: Immediately call a POISON CENTER or doctor/physician.[5]

Toxicological Information

Detailed toxicological studies for **1-Cyclohexene-1-carboxylic acid** are not widely available in the public domain.[3][4] The hazard classifications are based on data submitted to regulatory bodies like the European Chemicals Agency (ECHA).[1]

- Acute Toxicity: No information is available.[3][4]
- Skin Corrosion/Irritation: Causes severe skin burns (Category 1B).[1][5]
- Serious Eye Damage/Irritation: Causes serious eye damage (Category 1).[1][5]
- Germ Cell Mutagenicity: No data available.[3]
- Carcinogenicity: No data available.[3]
- Reproductive Toxicity: No data available.[3]

- PBT/vPvB Assessment: This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB).[4]

Experimental Protocols

Specific experimental reports for this compound are not publicly available. The GHS classifications are derived from standardized testing methodologies, likely following OECD (Organisation for Economic Co-operation and Development) guidelines.

- Skin Corrosion/Irritation (Ref: OECD Guideline 404/435): This type of study typically involves applying the test substance to the skin of laboratory animals (in vivo) or to reconstructed human epidermis models (in vitro). Observations for erythema, edema, and corrosive effects are made over a period of up to 14 days. A Category 1B classification implies that the substance produces irreversible skin damage after an exposure of up to one hour.
- Serious Eye Damage/Irritation (Ref: OECD Guideline 405/437): This test involves applying the substance to the eye of an animal (in vivo) or using in vitro models like Bovine Corneal Opacity and Permeability (BCOP). The classification of Category 1 indicates the substance causes irreversible tissue damage to the eye or serious physical decay of vision.

Handling, Storage, and Exposure Controls

Proper engineering controls and personal protective equipment are mandatory when handling this chemical to prevent contact.

Table 3: Exposure Controls and Personal Protection

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated area, preferably in a closed system or with local exhaust ventilation. Eyewash stations and safety showers must be readily available.	[3][4][5]
Eye/Face Protection	Wear chemical safety goggles or a face shield.	[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5][6]
Respiratory Protection	For dusts, use a dust mask (e.g., N95). For vapors, use an approved respirator with appropriate cartridges.	
Safe Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Avoid dust formation.	[4][5]
Storage Conditions	Keep container tightly closed. Store in a cool, shaded, and dry area. Store locked up. Some suppliers recommend storing under an inert gas.	[4][5]

Emergency Procedures and First Aid

Immediate action is required in case of exposure. The following diagram outlines the emergency response workflow.

Caption: Emergency first aid workflow for exposure to **1-Cyclohexene-1-carboxylic acid**.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions	Source(s)
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical advice/attention if you feel unwell.	[4][5]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of water. If skin irritation or burns occur, get immediate medical advice/attention.	[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.	[4][5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Get immediate medical advice/attention.	[4][5]

Fire and Explosion Hazard Data

The substance is a combustible solid.

Table 5: Fire Fighting Measures

Parameter	Information	Source(s)
Extinguishing Media	Dry powder, foam, water spray, carbon dioxide (CO ₂).	[4]
Specific Hazards	No specific hazards arising from the chemical are reported. Thermal decomposition can release irritating gases and vapors like carbon monoxide and carbon dioxide.	[3][4][9]
Protective Equipment	Firefighters should wear personal protective equipment, including self-contained breathing apparatus (SCBA).	[4]

Stability and Reactivity

- Reactivity: No dangerous reactions known under normal conditions.[10]
- Chemical Stability: Stable under normal and recommended storage conditions.[4][11]
- Conditions to Avoid: Incompatible products, heat, and sources of ignition.[9][11]
- Incompatible Materials: Strong oxidizing agents, bases.[9][11]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂) upon combustion.[9]

Disposal Considerations

Disposal of **1-Cyclohexene-1-carboxylic acid** and its containers must be done in accordance with local, regional, and national regulations. Waste should be entrusted to a licensed waste disposal company.[4] Do not allow the product to enter drains.[4]

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